

Application Notes and Protocols for NOR116 in Flame Retardant Formulations

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Compound of Interest

Compound Name: NOR116

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These application notes provide a comprehensive overview of the use of **NOR116**, a non-halogenated flame retardant, for achieving optimal flame retardancy in polymeric materials. This document details recommended dosages, synergistic effects with other flame retardants, and the underlying mechanism of action. Furthermore, detailed experimental protocols for standard flammability tests are provided to assist in the evaluation of materials containing **NOR116**.

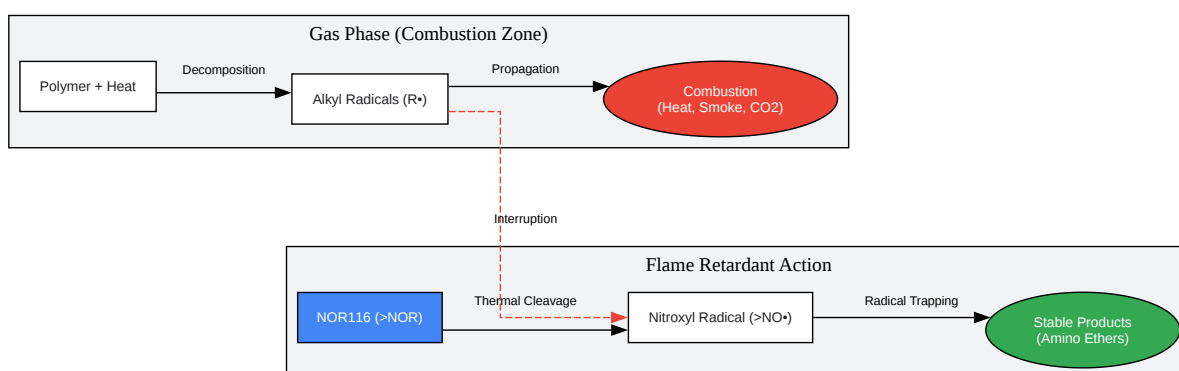
Introduction to NOR116

NOR116, commercially known as Flamestab® NOR® 116, is a monomeric N-alkoxy hindered amine (NOR HAS) that functions as a highly efficient flame retardant, particularly in polyolefins such as polypropylene (PP) and polyethylene (PE).^{[1][2]} It is a halogen-free additive, making it a more environmentally friendly alternative to traditional halogenated flame retardants.^[1] **NOR116** is effective at low concentrations and also acts as a UV and long-term thermal stabilizer.^{[3][4]}

Mechanism of Action

The flame retardant mechanism of **NOR116** is based on radical scavenging.^[4] During the initial stages of polymer combustion, the heat causes the polymer to decompose, generating highly reactive alkyl free radicals (R•). These radicals propagate the combustion cycle in the gas phase. **NOR116** functions by interrupting this cycle. Upon heating, the N-O bond in the

NOR-HALS molecule cleaves, generating nitroxyl radicals ($>\text{NO}\bullet$) and alkyl radicals.[2] The nitroxyl radicals are highly effective at trapping the polymer's alkyl radicals, forming stable amino ethers and thus quenching the flame propagation. This process, known as the Denisov Cycle, allows for the regeneration of the active nitroxyl radicals, providing long-lasting flame retardancy.[3]



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Caption: Simplified mechanism of **NOR116** as a radical scavenger.

Recommended Dosage and Performance Data

The optimal dosage of **NOR116** depends on the polymer type, the thickness of the material, and the specific flame retardancy standard to be met. Generally, **NOR116** is effective at concentrations ranging from 0.5% to 2.0% by weight.

NOR116 as a Standalone Flame Retardant

While comprehensive data for **NOR116** as a standalone flame retardant is limited in publicly available literature, some key findings are summarized below.

Polymer	Application	NOR116 Dosage (wt%)	Test Standard	Result	LOI (%)	Source
Polypropylene	Nonwovens (100 g/m ²)	1	DIN 4102-B2	Pass	24.2	[3]
Polypropylene	Nonwovens (100 g/m ²)	1	UL-94	VTM-2	-	[3]
Polypropylene	Nonwovens (100 g/m ²)	1	NFPA 701	Pass	-	[3]
Polypropylene	Films	0.5	DIN 4102-B2	Self-extinguishing	-	[2]

Synergistic Effects of NOR116

NOR116 exhibits significant synergistic effects when combined with other flame retardants, such as intumescent systems and phosphorus-based compounds. This can lead to improved flame retardant performance at lower total additive loadings.

Table 1: Synergistic Flame Retardant Performance of **NOR116** in Polypropylene

Flame Retardant System	Polymer	LOI (%)	UL-94 Rating	Cone Calorimeter Data (pHRR, kW/m ²)	Source
25% APP/PER	PP	31.0	-	-	[4] [5]
24.5% APP/PER + 0.5% NOR116	PP	35.0	V-0	-	[4] [5]
5% PCO-900	PP	21.5	-	1050	[6]
3.5% PCO-900 + 1.5% NOR116 + 1% Fumed Silica	PP	25.5	-	750	[6]

APP/PER: Ammonium Polyphosphate/Pentaerythritol PCO-900: A cyclic phosphonate

Experimental Protocols

To evaluate the flame retardancy of polymers containing **NOR116**, standardized testing protocols should be followed. Below are detailed methodologies for common flammability tests.

Limiting Oxygen Index (LOI) - ISO 4589

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Apparatus:

- LOI apparatus consisting of a heat-resistant glass chimney, specimen holder, gas mixing and control system, and an igniter.

Procedure:

- Prepare test specimens of the specified dimensions.
- Condition the specimens at 23 ± 2 °C and 50 ± 5 % relative humidity for at least 24 hours.
- Place a specimen vertically in the holder in the center of the glass chimney.
- Set an initial oxygen concentration.
- Introduce the oxygen/nitrogen mixture into the chimney at a specified flow rate.
- Ignite the top edge of the specimen with the igniter.
- Observe the burning behavior. The specimen is considered to be burning if flaming continues for at least 3 minutes or the flame travels 50 mm down the specimen.
- Based on the result, adjust the oxygen concentration and test a new specimen.
- The LOI is the lowest oxygen concentration at which the specimen meets the burning criteria, expressed as a volume percentage.

UL-94 Vertical Burning Test

Objective: To assess the flammability of plastic materials in a vertical orientation.

Apparatus:

- UL-94 test chamber, Bunsen burner, timing device, and a surgical cotton indicator.

Procedure:

- Prepare at least five test specimens of the specified dimensions.
- Condition the specimens as required by the standard.
- Mount a specimen vertically in the test chamber.
- Place a layer of dry surgical cotton 300 mm below the specimen.

- Apply a 20 mm high blue flame to the bottom edge of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t1).
- If the specimen extinguishes, immediately reapply the flame for another 10 seconds.
- Remove the flame and record the second afterflame time (t2) and the afterglow time.
- Record if any flaming drips ignite the cotton.
- Classify the material as V-0, V-1, or V-2 based on the burning times, afterglow, and dripping behavior.

Cone Calorimetry - ISO 5660-1

Objective: To measure the heat release rate (HRR) and other flammability properties of a material when exposed to a controlled level of radiant heat.^[7]

Apparatus:

- Cone calorimeter consisting of a conical radiant heater, a load cell for mass loss measurement, an exhaust system with gas analysis (O₂, CO, CO₂), and a spark igniter.^[7]

Procedure:

- Prepare specimens of standard dimensions (typically 100 mm x 100 mm).
- Condition the specimens prior to testing.
- Wrap the specimen in aluminum foil, leaving the top surface exposed, and place it in the specimen holder.
- Position the specimen on the load cell under the conical heater.
- Set the desired heat flux (e.g., 35 or 50 kW/m²).
- Start the test, which exposes the specimen to the radiant heat.
- The spark igniter is activated to ignite the pyrolysis gases.

- Continuously record data for heat release rate, mass loss, time to ignition, smoke production, and gas yields throughout the test.
- Key parameters to analyze include Time to Ignition (TTI), Peak Heat Release Rate (pHRR), and Total Heat Release (THR).

DIN 4102-1 (Class B2) - "Normally Flammable"

Objective: To assess the flammability of building materials when exposed to a small flame.[\[8\]](#)[\[9\]](#)

Apparatus:

- A specific test chamber ("Brennkasten") with a specimen holder and a small burner.[\[10\]](#)

Procedure:

- Prepare specimens of specified dimensions (e.g., 190 mm x 90 mm for edge ignition and 230 mm x 90 mm for surface ignition).[\[9\]](#)[\[10\]](#)
- Condition the specimens in a standard climate.[\[11\]](#)
- Mount the specimen vertically in the holder.[\[12\]](#)
- Apply a small, defined flame to either the edge or the surface of the specimen for 15 seconds.[\[11\]](#)
- Observe and record the flame height and the time it takes for the flame tip to reach a marked line (typically 150 mm) after the burner is removed.[\[8\]](#)
- The material is classified as B2 if the flame does not reach the marked line within 20 seconds after the removal of the ignition source for all tested specimens.[\[8\]](#)

FMVSS 302 - Flammability of Interior Materials in Motor Vehicles

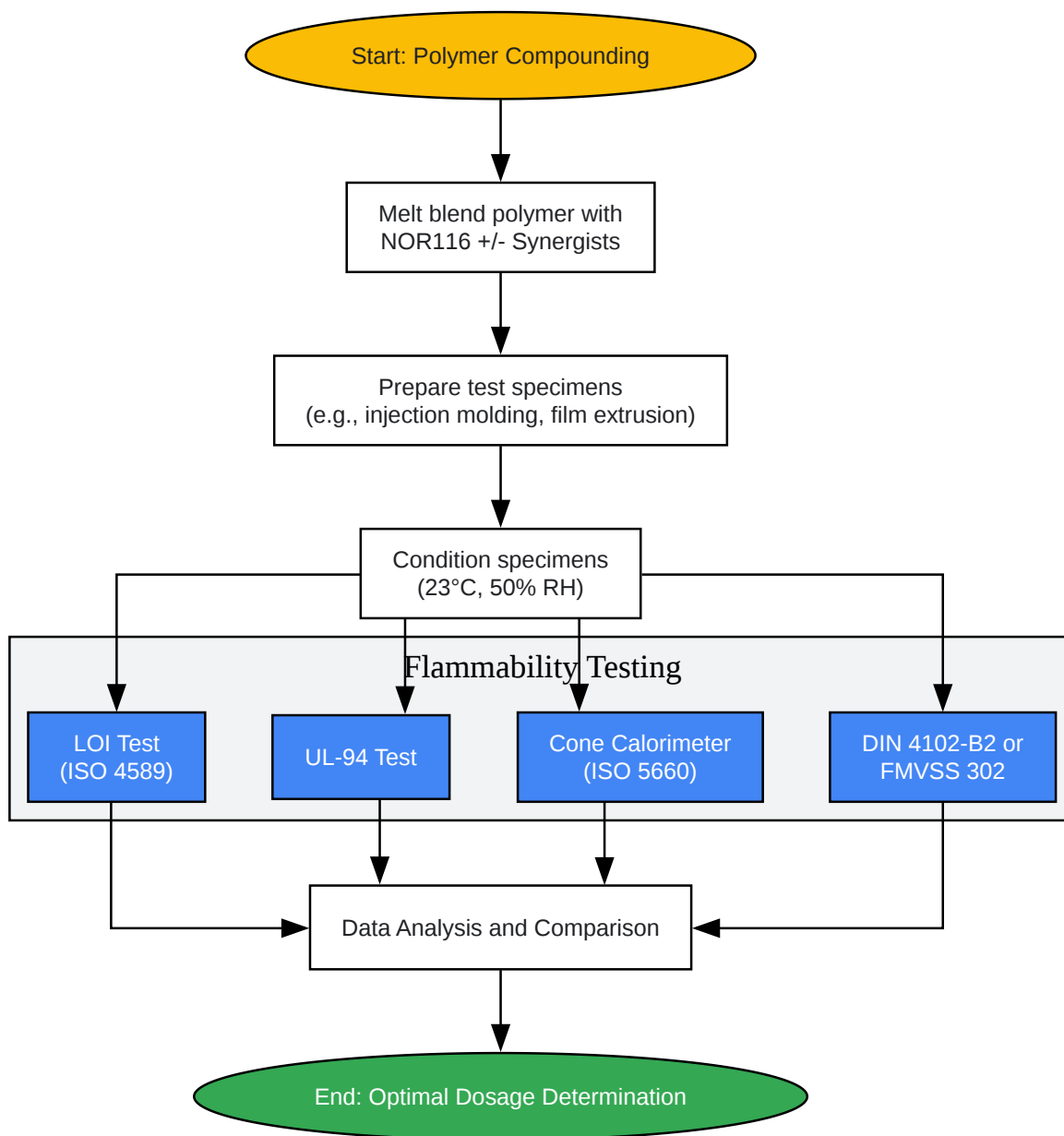
Objective: To determine the horizontal burn rate of materials used in the occupant compartments of motor vehicles.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Apparatus:

- A horizontal flammability test chamber, a specimen holder consisting of two U-shaped frames, a Bunsen burner, and a timing device.[\[14\]](#)[\[16\]](#)

Procedure:

- Prepare specimens of standard dimensions (typically 102 mm x 356 mm).[\[15\]](#)
- Condition the specimens as required.
- Mount the specimen between the two U-shaped frames.
- Position the mounted specimen horizontally in the test chamber.
- Apply a 38 mm high flame from the Bunsen burner to the free end of the specimen for 15 seconds.[\[14\]](#)[\[16\]](#)
- Turn off the burner and start the timer when the flame passes the first reference mark.
- Measure the time it takes for the flame to travel between two marked points.
- Calculate the burn rate in mm/minute.
- The material passes if the burn rate is less than 102 mm/minute or if the flame self-extinguishes before reaching the first mark.[\[14\]](#)[\[16\]](#)



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Caption: Workflow for evaluating **NOR116** flame retardancy.

Conclusion

NOR116 is a versatile and effective halogen-free flame retardant for polyolefins, functioning through a radical scavenging mechanism. Optimal flame retardancy can be achieved at low dosages, particularly when used in synergistic combination with other flame retardants. The provided experimental protocols offer a framework for the systematic evaluation of **NOR116** in

various polymer formulations to meet specific fire safety standards. It is recommended to perform tests on the final material construction to determine the precise optimal dosage for a given application.

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